

Material Safety Data Sheet for 1-Chlorocyclohexene: A Technical Guide

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Compound of Interest

Compound Name: 1-Chlorocyclohexene

Cat. No.: B1361362

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological properties of **1-Chlorocyclohexene**. The information is compiled from various sources to ensure a thorough and accurate guide for laboratory and industrial use. All quantitative data is presented in structured tables for clarity and ease of comparison. Detailed experimental protocols, based on internationally recognized guidelines, are provided for key safety assessments.

Section 1: Chemical Product and Company Identification

Product Name	1-Chlorocyclohexene
Synonyms	1-Chlorocyclohex-1-ene, Cyclohexene, 1-chloro-
CAS Number	930-66-5
Molecular Formula	C ₆ H ₉ Cl
Molecular Weight	116.59 g/mol

Section 2: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **1-Chlorocyclohexene**.

Property	Value	Source
Appearance	Clear, colorless liquid	[1]
Odor	Data not available	
Boiling Point	142.7 °C at 760 mmHg	[2]
Melting Point	-45.0 °C	[1]
Flash Point	35.9 °C	[2]
Density	1.02 g/cm³	[2]
Solubility	Insoluble in water; Soluble in organic solvents like alcohols and ethers.	[1]
Vapor Pressure	6.92 mmHg at 25°C	[3]
Refractive Index	1.48	[2]

Section 3: Hazards Identification

1-Chlorocyclohexene is classified as a hazardous substance. The following table outlines its classification according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure; Respiratory tract irritation	3	H335: May cause respiratory irritation

Source:[4]

Signal Word: Warning

Hazard Pictograms:

- Flame
- Exclamation Mark
- Health Hazard

Section 4: First-Aid Measures

In case of exposure to **1-Chlorocyclohexene**, the following first-aid measures should be taken:

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[2]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.[6]

Section 5: Fire-Fighting Measures

Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[6]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread fire.
Specific Hazards Arising from the Chemical	Flammable liquid and vapor. Vapors may form explosive mixtures with air. In case of fire, hazardous decomposition products such as carbon oxides and hydrogen chloride gas may be produced.[6]
Protective Equipment and Precautions for Firefighters	Wear self-contained breathing apparatus and full protective gear. Use water spray to cool unopened containers.[6]

Section 6: Handling and Storage

Precautions for Safe Handling	Wear personal protective equipment. Use only in a well-ventilated area. Keep away from open flames, hot surfaces, and sources of ignition. Take precautionary measures against static discharges. Avoid contact with skin, eyes, and clothing. Avoid breathing vapors or mist.[6][7]
Conditions for Safe Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. Keep away from heat, sparks, and flame. Store in a flammables area. [2]
Incompatible Materials	Strong oxidizing agents.[2]

Section 7: Experimental Protocols

The following sections describe the methodologies for key toxicological assessments based on OECD guidelines. While specific experimental data for **1-Chlorocyclohexene** is not publicly available, these protocols represent the standard for evaluating the hazards identified in Section 3.

Acute Oral Toxicity - OECD Guideline 425

This protocol describes the Up-and-Down Procedure (UDP) for determining the acute oral LD50 value.

Principle: A sequential testing procedure is used where the dose for each subsequent animal is adjusted up or down depending on the outcome for the previous animal. The test is designed to estimate the LD50 with a smaller number of animals compared to traditional methods.

Methodology:

- **Test Animals:** Healthy, young adult rats of a single sex (usually females) are used.
- **Housing and Fasting:** Animals are housed individually and fasted (food, but not water, withheld) overnight before dosing.
- **Dose Administration:** The test substance is administered orally in a single dose by gavage. The volume administered should not exceed a maximum recommended volume.
- **Starting Dose:** A starting dose is selected based on available information, typically a dose that is expected to be toxic.
- **Sequential Dosing:**
 - If an animal survives, the dose for the next animal is increased by a factor (e.g., 3.2).
 - If an animal dies, the dose for the next animal is decreased by the same factor.
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Body weight is recorded weekly.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the pattern of outcomes.

Acute Dermal Irritation/Corrosion - OECD Guideline 404

This protocol details the procedure for assessing the potential of a substance to cause skin irritation or corrosion.

Principle: The test substance is applied to the skin of a single animal in a stepwise manner to observe for corrosive effects. If no corrosion is observed, the test is continued on additional animals to evaluate for irritation.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits with intact skin are used.
- **Preparation of Test Site:** Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- **Application of Test Substance:** A 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) amount of the test substance is applied to a small area (approximately 6 cm²) of skin and covered with a gauze patch and semi-occlusive dressing.
- **Exposure Duration:** The exposure period is 4 hours.
- **Observation:**
 - After the exposure period, the patch is removed, and the skin is gently cleansed.
 - The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
 - Scoring of skin reactions is performed according to a graded scale (0-4 for both erythema and edema).
- **Data Analysis:** The mean scores for erythema and edema are calculated for each animal. The substance is classified as an irritant based on the severity and reversibility of the skin reactions.

Acute Eye Irritation/Corrosion - OECD Guideline 405

This protocol outlines the procedure for assessing the potential of a substance to cause eye irritation or corrosion.

Principle: The test substance is instilled into the eye of a single animal, and the effects on the cornea, iris, and conjunctiva are observed. If severe damage is not observed, the test is

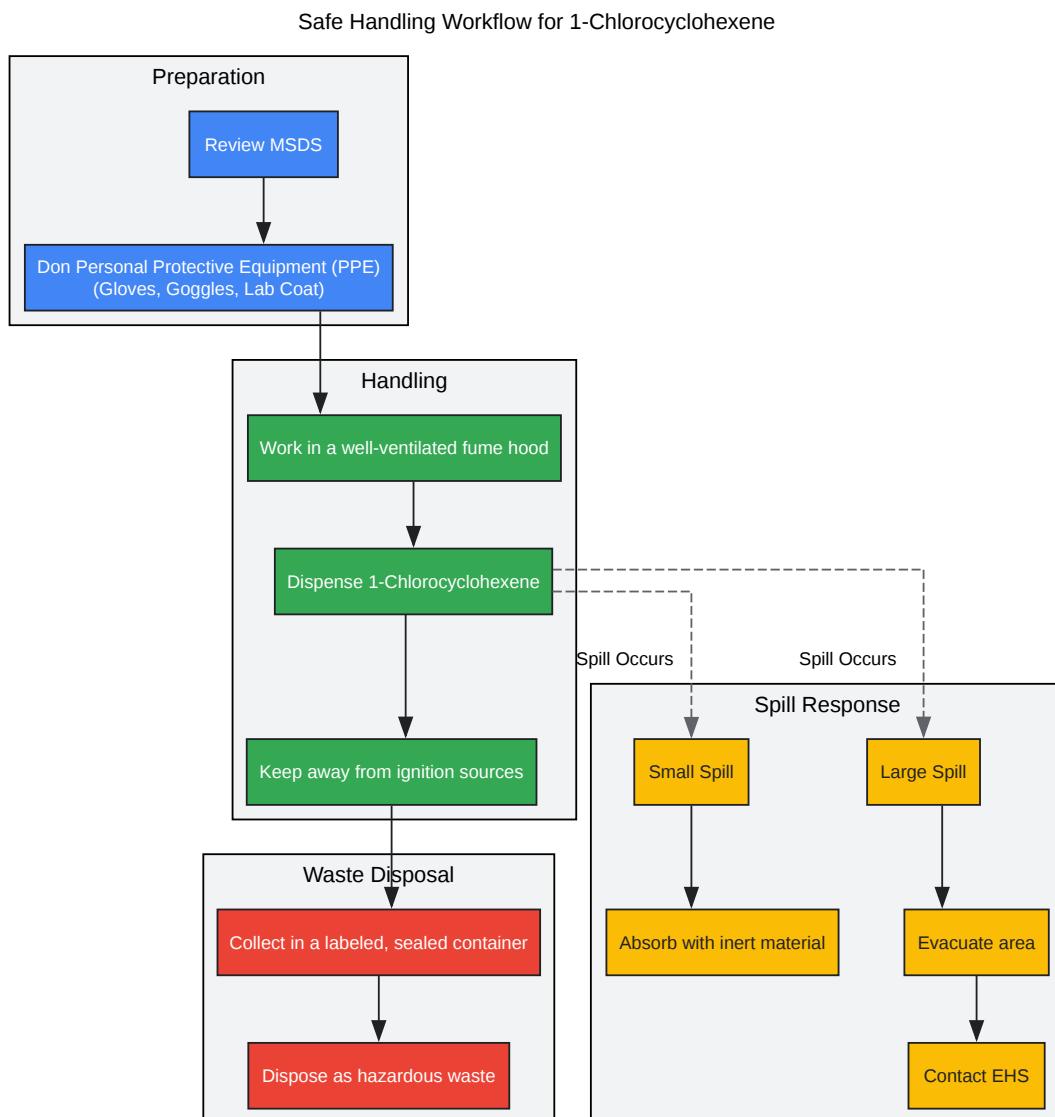
confirmed in additional animals.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are used. Both eyes of each animal are examined before the test to ensure they are free from defects.
- **Application of Test Substance:** A single dose of 0.1 mL of the liquid test substance is instilled into the conjunctival sac of one eye of the rabbit. The other eye serves as a control.
- **Observation:**
 - The eyes are examined at 1, 24, 48, and 72 hours after instillation.
 - The cornea (opacity), iris, and conjunctivae (redness, swelling, discharge) are graded according to a standardized scoring system.
- **Washout:** The eyes are not washed out for at least 24 hours after instillation unless a corrosive effect is observed immediately.
- **Confirmation Test:** If the initial test on one animal does not show corrosive or severe irritant effects, the response is confirmed by testing two additional animals.
- **Data Analysis:** The scores for corneal opacity, iritis, and conjunctival reactions are recorded at each observation time. The substance is classified based on the severity, persistence, and reversibility of the ocular lesions.

Section 8: Visualization of Safety Procedures

The following diagram illustrates the logical workflow for the safe handling of **1-Chlorocyclohexene** in a laboratory setting.

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Caption: Logical workflow for the safe handling of **1-Chlorocyclohexene**.

This guide is intended to provide comprehensive safety information for **1-Chlorocyclohexene**. It is crucial for all personnel handling this chemical to be familiar with its hazards and to follow all recommended safety procedures. This document should be used in conjunction with specific institutional and regulatory guidelines.

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